

Essential Safety and Handling Guide for Nelutroctiv (CK-136)

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Compound of Interest

Compound Name: Nelutroctiv

Cat. No.: B15141996

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Disclaimer: This document provides recommended procedures for handling **Nelutroctiv** in a laboratory setting based on general safety protocols for investigational small molecules. An official Safety Data Sheet (SDS) for **Nelutroctiv** was not publicly available at the time of writing. Researchers should always consult with their institution's Environmental Health and Safety (EHS) department for specific guidance and adhere to all applicable local, state, and federal regulations.

Overview

Nelutroctiv (also known as CK-136) is an orally active, selective cardiac troponin activator being investigated for cardiovascular diseases associated with reduced cardiac contractility.^{[1][2][3]} As a novel chemical entity, its full toxicological properties are not yet fully understood. Therefore, it is imperative to handle **Nelutroctiv** with a high degree of caution, assuming it is potentially hazardous upon inhalation, ingestion, or skin contact.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Nelutroctiv** in solid (powder) or solution form. This is considered a minimum requirement and may need to be augmented based on the specific procedures and risk assessments conducted by the user's institution.^{[4][5][6][7][8]}

Table 1: Recommended Personal Protective Equipment for Handling **Nelutroctiv**

PPE Category	Solid Form (Powder)	Solution Form (e.g., in DMSO)
Hand Protection	Double-gloving with nitrile gloves is recommended. Change gloves immediately if contaminated.[7]	Nitrile gloves (or other chemically resistant gloves appropriate for the solvent) are required.[6][7]
Eye/Face Protection	ANSI-approved safety glasses with side shields or chemical splash goggles. A face shield is recommended when handling larger quantities.[7]	ANSI-approved safety glasses with side shields or chemical splash goggles.[7]
Body Protection	A buttoned lab coat is required. [6][7] Consider a disposable gown when handling larger quantities.	A buttoned lab coat is required. [6][7]
Respiratory Protection	A NIOSH-approved N95 respirator or higher is recommended when weighing or handling the powder outside of a certified chemical fume hood to prevent inhalation.	Not typically required if handled in a well-ventilated area or fume hood. Assess the volatility of the solvent.

Handling and Storage Procedures

3.1. Engineering Controls:

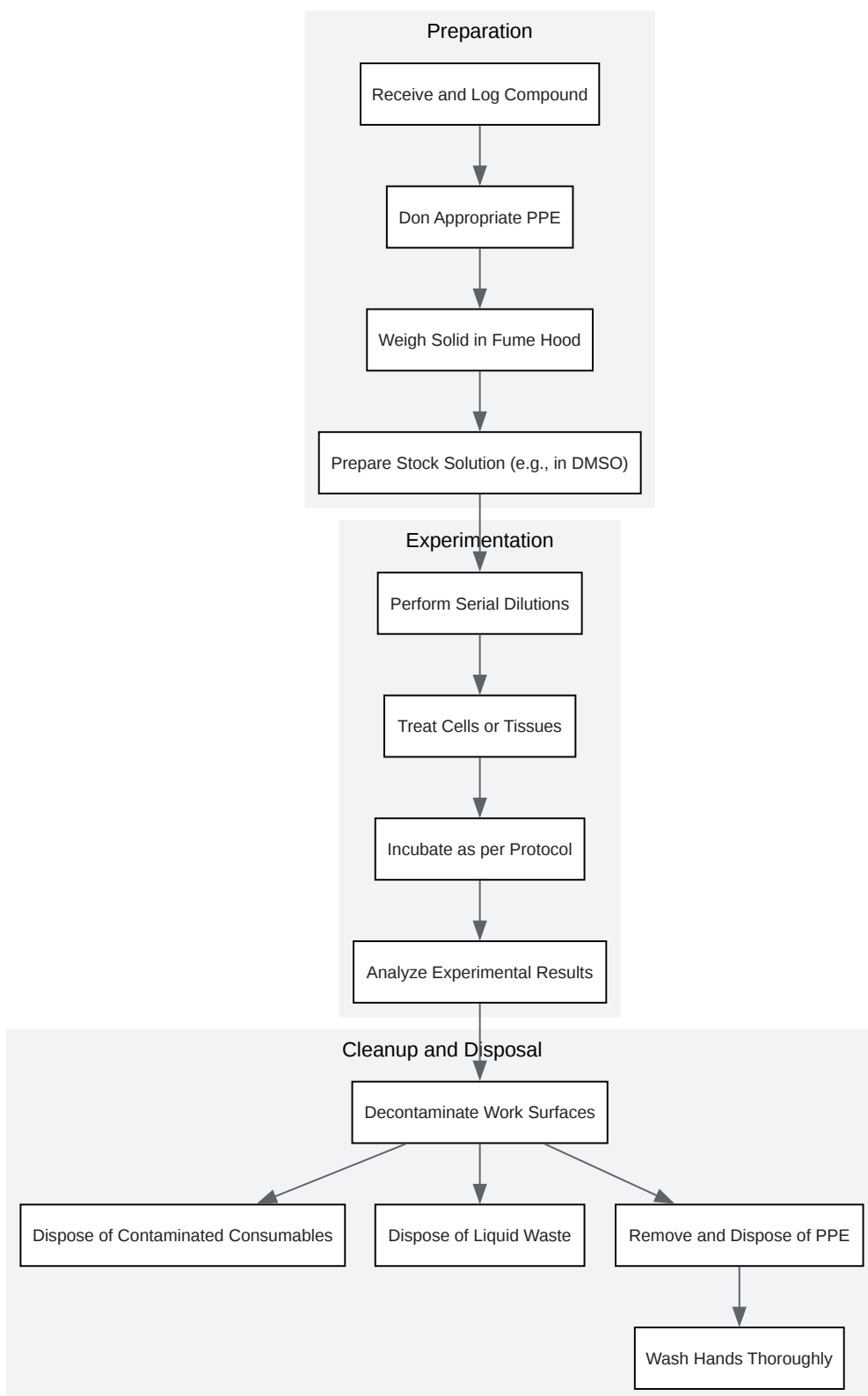
- Solid Form: All weighing and aliquoting of powdered **Nelutroctiv** should be performed in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- Solutions: Handling of stock solutions and subsequent dilutions should also be conducted in a chemical fume hood.

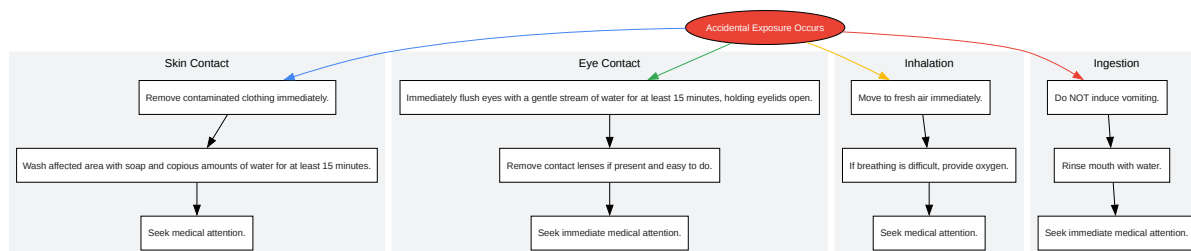
3.2. Storage:

- **Nelutroctiv** stock solutions should be stored at -20°C for up to one month or at -80°C for up to six months.^[1]
- Store the solid compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.

3.3. Experimental Workflow:

The following diagram illustrates the general workflow for handling **Nelutroctiv** from receipt to disposal.





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